

dimethyltin(2+) dichloride CAS number 753-73-1

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Compound of Interest

Compound Name: *dimethyltin(2+) dichloride*

Cat. No.: *B104010*

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An In-Depth Technical Guide to **Dimethyltin(2+) Dichloride** (CAS 753-73-1): Properties, Synthesis, and Applications for the Research Professional

Abstract

Dimethyltin(2+) dichloride (DMDC), CAS Number 753-73-1, is a versatile organotin compound with significant utility across a spectrum of industrial and research applications. As a crystalline solid, it serves as a critical intermediate in the synthesis of methyltin heat stabilizers for polyvinyl chloride (PVC), a catalyst in esterification and polymerization reactions, and a precursor for advanced glass coatings.[1][2] In the research domain, its role as a foundational building block for creating novel organometallic complexes has garnered interest, particularly in the exploration of organotin compounds for medicinal chemistry.[3][4] However, its utility is counterbalanced by a significant toxicological profile, exhibiting neurotoxic and immunotoxic effects that necessitate stringent handling protocols.[5][6] This guide provides an in-depth analysis of DMDC, covering its physicochemical properties, synthesis methodologies, mechanisms of action in key applications, and comprehensive protocols for safe handling and analytical quantification, tailored for researchers, scientists, and drug development professionals.

Physicochemical Properties and Identification

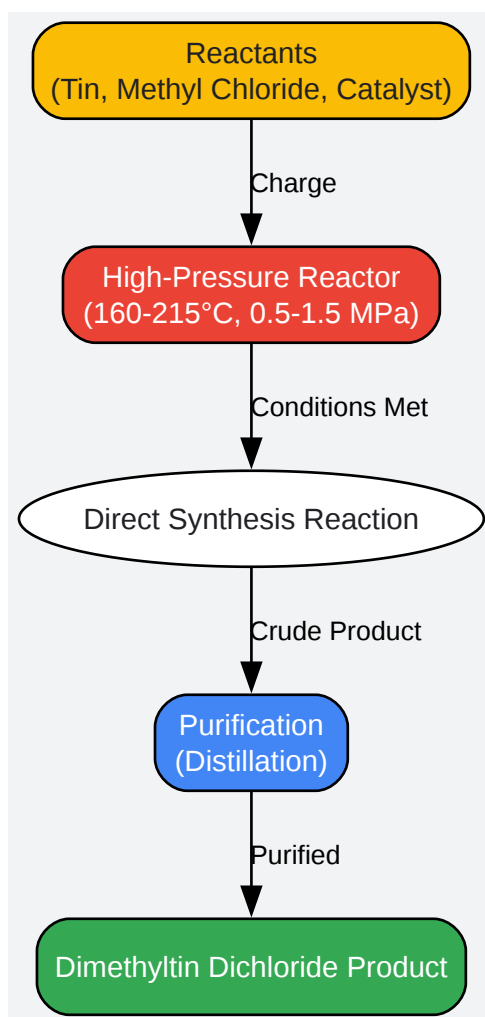
Dimethyltin dichloride, also known as dichlorodimethylstannane, is an organometallic compound where a central tin (Sn) atom is covalently bonded to two methyl groups and two chlorine atoms.[5] This structure imparts a unique combination of reactivity and stability that is

central to its applications. The compound is a white crystalline powder that is sensitive to moisture, decomposing in water to form dimethyltin hydroxide.[\[1\]](#)[\[7\]](#)

Table 1: Key Physicochemical Properties of Dimethyltin Dichloride

Property	Value	Source(s)
CAS Number	753-73-1	[8]
Molecular Formula	C ₂ H ₆ Cl ₂ Sn	[5]
Molecular Weight	219.69 g/mol	[8]
Appearance	White crystalline powder	[7]
Melting Point	101-106 °C	[8]
Boiling Point	188-190 °C	[8]
Solubility	Soluble in methanol (0.1 g/mL); Decomposes in water	[1] [8]
Density	1.397 g/cm ³	[8]

| EINECS Number | 212-039-2 |[\[8\]](#) |



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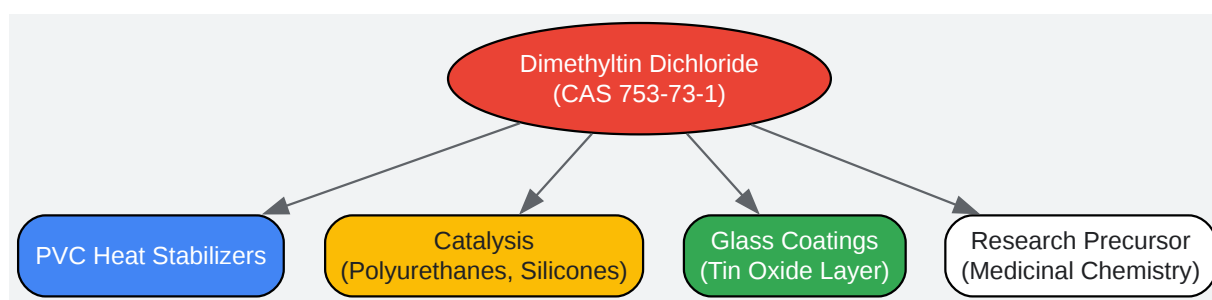
Caption: Workflow for the direct synthesis of DMDC.

Key Applications in Industry and Research

DMDC's utility stems from its role as a versatile chemical intermediate. [1]

- **PVC Heat Stabilization:** Organotin stabilizers derived from DMDC are crucial for preventing the thermal degradation of PVC. [9] During processing, PVC can release hydrochloric acid (HCl), leading to discoloration and loss of mechanical properties. [9] DMDC-derived stabilizers act by scavenging this HCl, thereby preserving the integrity of the polymer. [9]*
- **Catalysis:** DMDC and its derivatives are effective Lewis acid catalysts in various organic reactions. They are used to enhance the curing process in the production of polyurethanes and silicone sealants. [3][10] It also serves as a catalyst for esterification reactions. [2]*

Coatings: It is used as a coating material for glass, where it can be converted to a thin, transparent, and conductive layer of tin oxide, providing surface protection and strength. [1][11]* Research and Pharmaceutical Development: In a laboratory setting, DMDC is a key starting material for synthesizing a wide array of other organotin compounds. [3]While organotin compounds have shown potential as anti-cancer agents, it is important to note that DMDC itself is not a therapeutic but a precursor for more complex derivatives that are investigated for such properties. [3][4][12]The high toxicity of simpler organotins is a significant barrier that researchers aim to overcome by designing more complex and targeted molecules. [4]



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Caption: Major applications of Dimethyltin Dichloride.

Biological Activity and Toxicological Profile

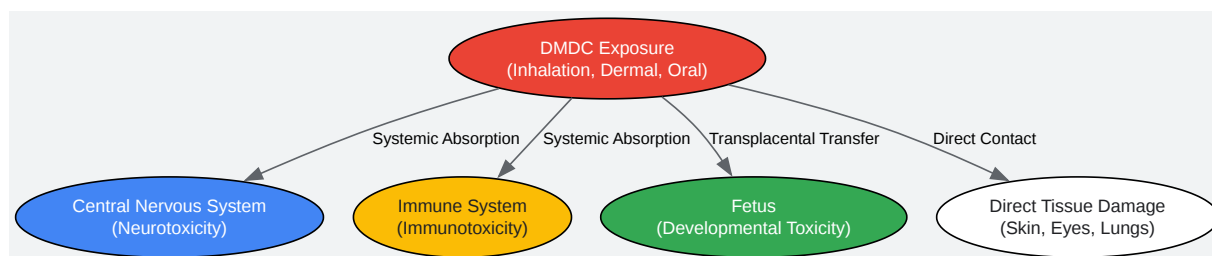
The biological activity of dimethyltin dichloride is predominantly characterized by its toxicity. Organotin compounds are known to produce neurotoxic and immunotoxic effects. [5]

Mechanism of Toxicity: Exposure to DMDC can interfere with brain and nervous system function. [5]The primary targets for repeated exposure are the nervous system and the immune system. [6][13]While the specific mechanism for DMDC is not as extensively detailed as for other organotins, related compounds like dibutyltin dichloride have been shown to inhibit the ATP synthase complex, disrupting cellular energy production. [14]It is plausible that DMDC interferes with fundamental cellular processes in a similar manner. Studies in rats have shown that DMDC is absorbed through the gastrointestinal tract and can cross the placenta, leading to the presence of tin in fetal blood and brain tissue, highlighting its potential for developmental toxicity. [15][16]

Table 2: Summary of Toxicological Data for Dimethyltin Dichloride

Parameter	Value	Source(s)
GHS Hazard Statements	H301, H311, H330, H314, H361d, H372 (Toxic if swallowed, Toxic in contact with skin, Fatal if inhaled, Causes severe skin burns and eye damage, Suspected of damaging the unborn child, Causes damage to organs through prolonged or repeated exposure)	[5] [6]
Primary Target Organs	Nervous System, Immune System, Skin, Eyes, Respiratory System	[6] [7] [17]
Oral LD50 (Rat)	73.9 mg/kg (73900 µg/kg)	[6] [7]

| Carcinogenicity | Not listed by IARC, NTP, or ACGIH | [\[5\]](#)[\[7\]](#)|



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Caption: Primary organ systems affected by DMDC toxicity.

Handling, Safety, and Analytical Procedures

Given its high toxicity and corrosive nature, the handling of dimethyltin dichloride requires strict adherence to safety protocols. [6][7]

Laboratory Safe Handling Protocol

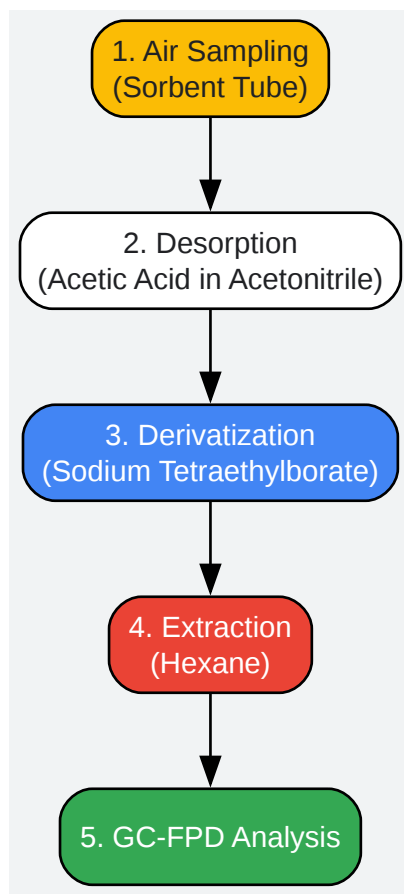
Rationale: This protocol is designed to minimize all potential routes of exposure—inhalation, dermal contact, and ingestion—by using engineering controls, appropriate personal protective equipment, and specific handling techniques.

- Engineering Controls: All manipulations of solid DMDC or its solutions must be conducted within a certified chemical fume hood to prevent inhalation of dust or vapors. [13]The work area should be equipped with an eyewash station and a safety shower. [7]2. Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles and a face shield. [7] * Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene). [7] * Body Protection: Wear a lab coat and ensure skin is not exposed. [7] * Respiratory Protection: For situations where dust exposure may exceed limits, a NIOSH-approved respirator is required. [7]3. Handling:
 - Handle as a moisture-sensitive compound; store under an inert atmosphere (e.g., nitrogen) in a tightly sealed container. [7][18] * Avoid generating dust. [7]Use techniques like carefully scooping instead of pouring the powder.
 - Wash hands thoroughly after handling, even if gloves were worn. [13]4. Spill & Waste Management:
 - In case of a spill, evacuate the area. [18]Collect the spilled material without creating dust and place it in a sealed container for hazardous waste disposal. [18] * DMDC is a severe marine pollutant; do not allow it to enter drains or the environment. [7][18]Dispose of all waste as hazardous chemical waste according to local, state, and federal regulations. [7]

Analytical Quantification Protocol (Based on NIOSH 5526)

Rationale: The quantification of methyltin chlorides in air samples requires a multi-step process involving sample collection, extraction, chemical derivatization, and gas chromatography. Derivatization is a critical step because it converts the non-volatile methyltin chlorides into volatile ethylated derivatives, which are amenable to analysis by GC. [19][20]

- Sample Collection: Draw a known volume of air through a sorbent tube containing a glass fiber filter and XAD-2 resin using a calibrated personal sampling pump. [20]2. Sample Preparation (Desorption):
 - Transfer the filter and the main resin bed to a sample vial. [20] * Add 2 mL of 1% acetic acid in acetonitrile to the vial to desorb the methyltin chlorides. [20] * Agitate the vial on a mechanical shaker for 30 minutes. [21]3. Derivatization:
 - To the vial, add 2 mL of a pH 4 sodium acetate-acetic acid buffer. [21] * Add 1 mL of a freshly prepared 1% (w/v) solution of sodium tetraethylborate in diethyl ether. This reagent replaces the chloride ions with ethyl groups. [20][21]4. Extraction:
 - Add 1 mL of hexane to the vial and shake to extract the newly formed volatile ethylated derivatives (e.g., dimethyldiethyltin). [21] * Carefully transfer the hexane layer to a clean vial for analysis.
- Analysis:
 - Inject an aliquot of the hexane extract into a Gas Chromatograph equipped with a Flame Photometric Detector (GC-FPD) or Mass Spectrometer (GC-MS). [19] * Quantify the concentration by comparing the peak area to a calibration curve prepared from certified reference standards. [21]



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Caption: Analytical workflow for quantifying DMDC in air.

Conclusion and Future Outlook

Dimethyltin(2+) dichloride is a compound of significant industrial importance, primarily serving as a key precursor for PVC stabilizers and as a versatile catalyst. Its well-defined chemical properties and reactivity make it a valuable tool in both large-scale manufacturing and specialized research. However, its pronounced toxicity, particularly its effects on the nervous and immune systems, mandates rigorous safety and handling procedures. The future of organotin chemistry, especially in fields like drug development, will likely focus on leveraging the unique properties of the tin center while mitigating toxicity through intelligent ligand design, moving towards more complex, targeted, and safer derivatives for which DMDC will remain a fundamental starting material.

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